

Application of Ethephon-13C2 in Food Safety Analysis: A Comprehensive Guide

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Compound of Interest

Compound Name: *Ethephon-13C2*

Cat. No.: *B15548816*

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Introduction

Ethephon, a widely used plant growth regulator, accelerates the ripening process in various fruits and vegetables. Its application ensures uniform maturation and coloration, enhancing the marketability of agricultural products. However, residual Ethephon in food commodities can pose potential health risks to consumers. Therefore, robust and reliable analytical methods are imperative for the accurate quantification of Ethephon residues in food to ensure compliance with regulatory limits and safeguard public health. The use of a stable isotope-labeled internal standard, such as **Ethephon-13C2**, is crucial for achieving high accuracy and precision in these analyses, particularly when employing sensitive techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS). This document provides detailed application notes and protocols for the determination of Ethephon in food matrices using **Ethephon-13C2** as an internal standard.

Principle of the Method

The analytical method is based on the principle of isotope dilution mass spectrometry.

Ethephon-13C2, a stable isotope-labeled analog of Ethephon, is added to the sample at the beginning of the extraction process. Since **Ethephon-13C2** is chemically identical to the native

Ethephon, it experiences the same extraction efficiency, cleanup losses, and matrix effects during LC-MS/MS analysis. By measuring the ratio of the native analyte to the labeled internal standard, accurate quantification can be achieved, as any variations during the analytical process are compensated for.

The most common approach for the analysis of the highly polar pesticide Ethephon is the "Quick Polar Pesticides" (QuPPE) method. This method involves a simple extraction with acidified methanol, followed by direct analysis of the extract by LC-MS/MS without extensive cleanup steps.^{[1][2]}

Experimental Protocols

Sample Preparation and Extraction (QuPPE Method)

This protocol is adapted from the widely recognized QuPPE method for polar pesticides.^[1]

a. Reagents and Materials:

- Methanol (LC-MS grade)
- Formic acid (≥98%)
- Water (LC-MS grade)
- Ethephon analytical standard
- **Ethephon-13C2** internal standard solution (e.g., 1 µg/mL in methanol)
- Centrifuge tubes (50 mL)
- Syringe filters (0.22 µm, e.g., PTFE)

b. Extraction Procedure for High-Water Content Commodities (e.g., Fruits, Vegetables):

- Homogenize a representative portion of the food sample.
- Weigh 10 g (± 0.1 g) of the homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of **Ethephon-13C2** internal standard solution to the sample.

- Add 10 mL of 1% formic acid in methanol.
- Securely cap the tube and shake vigorously for 1 minute.
- Centrifuge the sample at ≥ 4000 rpm for 5 minutes.
- Filter the supernatant through a $0.22\ \mu\text{m}$ syringe filter into an autosampler vial for LC-MS/MS analysis. For some complex matrices, a dilution of the final extract with water or mobile phase may be beneficial to reduce matrix effects.[\[1\]](#)

c. Extraction Procedure for Low-Water Content Commodities (e.g., Cereals, Dried Fruits):

- Grind the sample to a fine powder.
- Weigh 5 g (± 0.05 g) of the powdered sample into a 50 mL centrifuge tube.
- Add 10 mL of water and let the sample soak for 30 minutes.
- Add a known amount of **Ethephon-13C2** internal standard solution.
- Add 10 mL of 1% formic acid in methanol.
- Proceed with steps 5-7 from the high-water content protocol.

LC-MS/MS Analysis

a. Chromatographic Conditions: Due to the high polarity of Ethephon, specialized chromatographic columns are required for adequate retention. Hydrophilic Interaction Liquid Chromatography (HILIC) or porous graphitic carbon (PGC) columns are commonly used.[\[3\]](#)

- Column: HILIC column (e.g., Obelisc N) or PGC column (e.g., Hypercarb).
- Mobile Phase A: Water with a suitable buffer (e.g., 20 mM ammonium formate).
- Mobile Phase B: Acetonitrile or Methanol.
- Gradient: A suitable gradient program to ensure good separation and peak shape.
- Flow Rate: Typically 0.3 - 0.5 mL/min.

- Injection Volume: 5 - 20 μL .

- Column Temperature: 30 - 40 $^{\circ}\text{C}$.

b. Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.[3]
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Ethephon: The precursor ion is $[\text{M}-\text{H}]^{-}$ at m/z 143. The primary quantitative transition is typically m/z 143 $\rightarrow$ 79 ($\text{H}_2\text{PO}_3^{-}$), with a secondary transition of m/z 143 $\rightarrow$ 107 ($\text{ClCH}_2\text{CH}_2\text{PO}_2^{-}$) for confirmation.
 - **Ethephon-13C2**: The precursor ion is $[\text{M}-\text{H}]^{-}$ at m/z 145. The corresponding quantitative transition would be m/z 145 $\rightarrow$ 79.
- Instrument Parameters: Optimize parameters such as capillary voltage, cone voltage, and collision energy for maximum sensitivity for both Ethephon and **Ethephon-13C2**.

Data Presentation

The following tables summarize typical quantitative data for Ethephon analysis in various food matrices. These values are indicative and may vary depending on the specific matrix, instrumentation, and laboratory conditions.

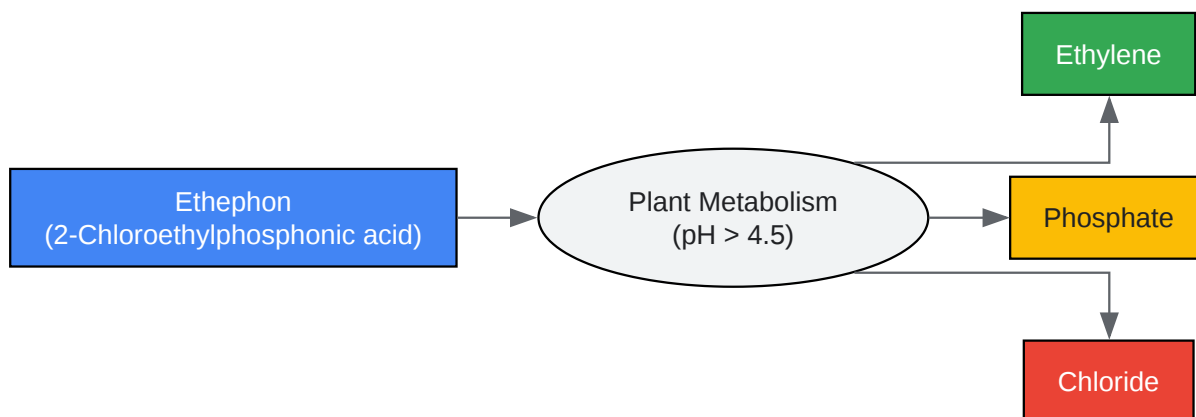
Table 1: Method Validation Data for Ethephon in Various Food Matrices

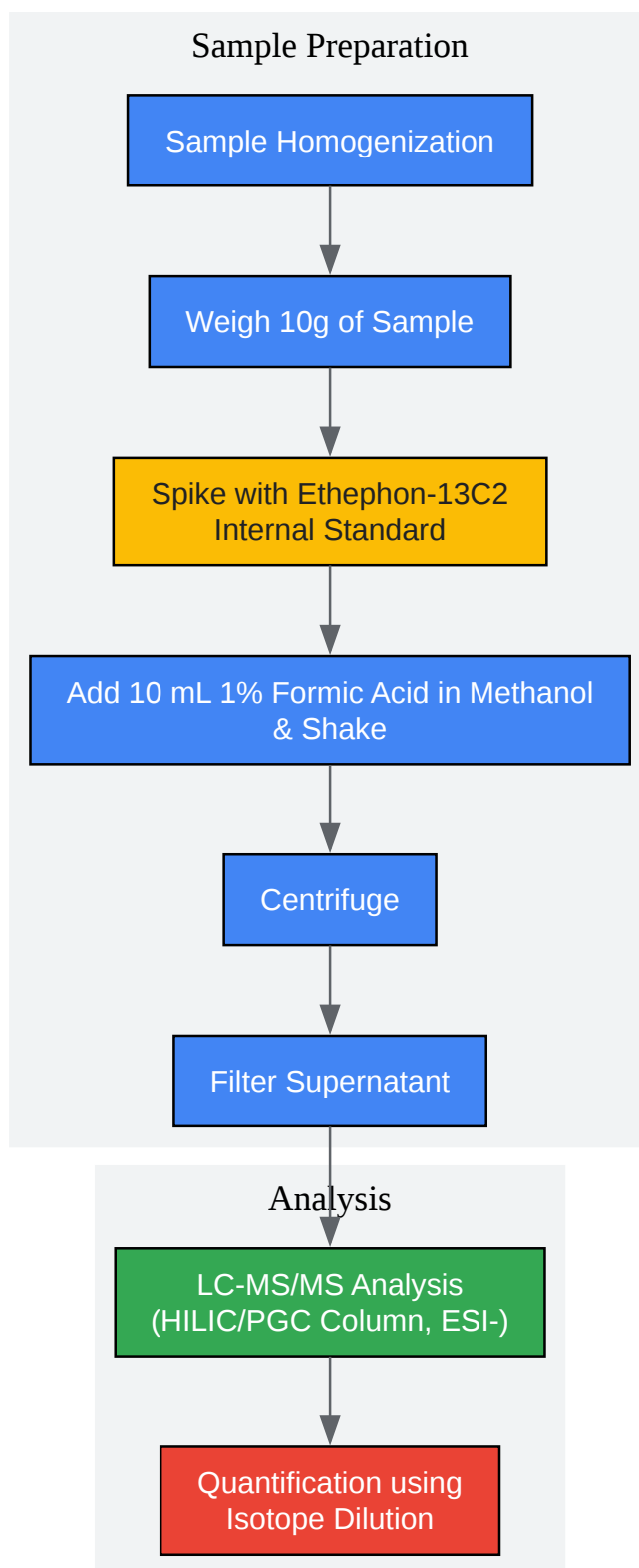
Food Matrix	Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Reference
Grapes	0.05	95	5	[4]
Grapes	0.2	98	4	[4]
Tomato	0.01	92.3	6.8	[5]
Tomato	0.05	95.1	4.5	[5]
Wheat	0.01	89.5	8.2	[5]
Wheat	0.05	93.2	5.9	[5]
Olive	0.01	85.0	9.5	[5]
Olive	0.05	88.7	7.1	[5]
Honey	0.01	91.4	6.3	[6]
Honey	0.05	96.8	4.1	[6]
Banana	0.96 - 96	95.3 - 105.6	1.4 - 7.1	[4][7]
Apple	1 - 3	88.3 - 98.6	2.2 - 7.5	[4]
Cucumber	0.002 - 0.2	-	-	

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for Ethephon

Food Matrix	LOD (mg/kg)	LOQ (mg/kg)	Reference
Fruits and Vegetables	0.002	0.01	
Grapes	-	0.05	[4]
Bananas	0.92	2.7	[7]
Honeybees	-	0.005	[8]
Water	0.00002	-	[9]
Tomato, Wheat, Olive, Sunflower, Herbal Tea	0.00182 - 0.00244	0.00607 - 0.00813	[5]

Mandatory Visualizations





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References

- 1. QuPPE: About the Method [quppe.eu]
- 2. relana-online.de [relana-online.de]
- 3. Analysis of highly polar pesticides in foods by LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. tools.thermofisher.com [tools.thermofisher.com]
- 7. Research Method for Determining Ethephon Residues in Fruit (Bananas) on a High-Pressure Liquid Chromatograph with MS/MS Detector—LC/MS/MS When Using Ethephon as a Ripening Agent-Hill Publishing Group [wap.hillpublisher.com]
- 8. Development and Validation of LC–MS/MS and IC–HRMS Methods for Highly Polar Pesticide Detection in Honeybees: A Multicenter Study for the Determination of Pesticides in Honeybees to Support Pollinators and Environmental Protection - PMC [pmc.ncbi.nlm.nih.gov]
- 9. scispace.com [scispace.com]
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